

Perfluorooctanoyl Chloride: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Perfluorooctanoyl chloride*

CAS No.: 335-64-8

Cat. No.: B1209173

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An In-depth Examination of the Molecular Structure, Properties, and Applications of a Key Fluorinated Building Block

Perfluorooctanoyl chloride (PFOC), a significant member of the per- and polyfluoroalkyl substances (PFAS) family, serves as a critical reactive intermediate in the synthesis of a wide array of fluorinated compounds. Its unique properties, imparted by the extensive fluorination of its carbon chain, make it a valuable tool in diverse fields, including materials science, polymer chemistry, and drug development. This guide provides a detailed overview of its molecular structure, physicochemical properties, spectroscopic signature, and applications, with a focus on information relevant to scientific researchers and professionals in drug discovery and development.

Molecular Structure and Chemical Formula

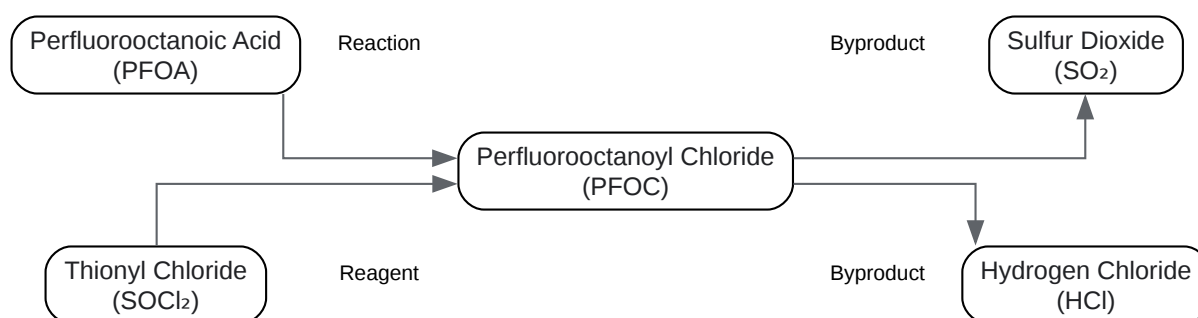
Perfluorooctanoyl chloride is an eight-carbon acyl chloride in which all hydrogen atoms on the alkyl chain have been substituted with fluorine. This high degree of fluorination is central to its characteristic properties.

The molecular and structural formulas are as follows:

- Molecular Formula: $C_8ClF_{15}O$ [\[1\]](#)[\[2\]](#)[\[3\]](#)
- Linear Formula: $CF_3(CF_2)_6COCl$ [\[4\]](#)[\[5\]](#)
- IUPAC Name: 2,2,3,3,4,4,5,5,6,6,7,7,8,8,8-pentadecafluorooctanoyl chloride[\[2\]](#)
- CAS Number: 335-64-8[\[2\]](#)[\[3\]](#)
- Synonyms: Pentadecafluorooctanoyl chloride, Perfluorooctanoic acid chloride, Perfluorocaprylic chloride[\[2\]](#)[\[3\]](#)

The structure consists of a linear seven-carbon perfluoroalkyl chain attached to a carbonyl chloride group. The carbon-fluorine bonds are exceptionally strong, leading to high thermal and chemical stability in the perfluoroalkyl portion of the molecule. The acyl chloride group, however, is a highly reactive functional group, making PFOC an excellent reagent for introducing the perfluorooctanoyl moiety into other molecules.

Diagram of the Synthesis of **Perfluorooctanoyl Chloride** from Perfluorooctanoic Acid



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Caption: Synthesis of **Perfluorooctanoyl Chloride**.

Physicochemical and Spectroscopic Properties

Perfluorooctanoyl chloride is a colorless liquid at room temperature.[4] Its high molecular weight and the presence of the polar acyl chloride group result in a relatively high boiling point. It is sensitive to moisture and reacts with water.[1][6]

Physicochemical Properties

A summary of the key physicochemical properties of **perfluorooctanoyl chloride** is presented in the table below.

Property	Value	Reference(s)
Molecular Weight	432.51 g/mol	[5]
Boiling Point	129-132 °C	[1][4]
Density	1.744 g/mL at 25 °C	[1]
Refractive Index	n _{20/D} 1.3045	[1]
Vapor Pressure	8.01 mmHg at 25°C	[1]
Melting Point	Not available (liquid at room temp.)	[4][5]
Solubility	Reacts with water. Soluble in many organic solvents.	[1][7]

It is important to note that some sources may report a melting point of 74-75 °C with the solvent benzene noted.[1] This is likely a crystallization point from a specific solvent and not the true melting point of the pure compound, which is a liquid under standard conditions.

Spectroscopic Data

Spectroscopic analysis is crucial for confirming the identity and purity of **perfluorooctanoyl chloride**. Below is a summary of the expected spectroscopic data.

Mass Spectrometry (MS): The NIST WebBook provides a mass spectrum for **perfluorooctanoyl chloride**. [2][3] Key fragments would arise from the cleavage of the carbon-carbon bonds and the loss of the carbonyl chloride group.

Infrared (IR) Spectroscopy: The IR spectrum of **perfluorooctanoyl chloride** is dominated by a strong absorption band characteristic of the carbonyl (C=O) stretching of the acyl chloride group, typically found in the range of 1785-1815 cm^{-1} . Strong C-F stretching vibrations are also expected in the region of 1100-1300 cm^{-1} .

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^{13}C NMR: The carbon spectrum will show distinct signals for each of the eight carbon atoms due to their different chemical environments. The carbonyl carbon is the most deshielded, appearing far downfield. The chemical shifts of the fluorinated carbons are significantly affected by the attached fluorine atoms.
- ^{19}F NMR: This is a particularly informative technique for fluorinated compounds.[8] The spectrum of **perfluorooctanoyl chloride** will show multiple signals corresponding to the different fluorine environments along the perfluoroalkyl chain. The terminal $-\text{CF}_3$ group will have a distinct chemical shift from the $-\text{CF}_2-$ groups.

Experimental Protocols

Perfluorooctanoyl chloride is a key reagent in various chemical transformations, primarily those involving acylation. Below are representative experimental protocols for its synthesis and a common subsequent reaction.

Synthesis of Perfluorooctanoyl Chloride from Perfluorooctanoic Acid

This protocol describes a general method for the synthesis of acyl chlorides from carboxylic acids using thionyl chloride.[9]

Workflow for the Synthesis of **Perfluorooctanoyl Chloride**



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Caption: Synthesis of **Perfluorooctanoyl Chloride**.

Materials:

- Perfluorooctanoic acid (PFOA)
- Thionyl chloride (SOCl₂)
- Dry reaction vessel with a reflux condenser and a gas outlet to a scrubbing system

Procedure:

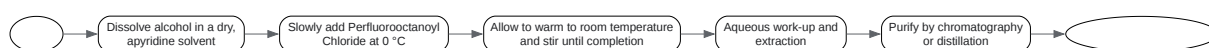
- In a dry reaction vessel, place perfluorooctanoic acid.
- Slowly add an excess of thionyl chloride (typically 2-3 equivalents).
- Heat the reaction mixture to reflux and maintain for several hours until the evolution of hydrogen chloride and sulfur dioxide gas ceases.
- After the reaction is complete, carefully remove the excess thionyl chloride by distillation.
- The remaining crude **perfluorooctanoyl chloride** can be purified by fractional distillation under reduced pressure.

Note: This reaction should be performed in a well-ventilated fume hood due to the evolution of toxic gases (HCl and SO₂). All glassware must be thoroughly dried to prevent hydrolysis of the thionyl chloride and the product.

Esterification of an Alcohol with Perfluorooctanoyl Chloride

This protocol outlines a general procedure for the synthesis of a perfluorinated ester.^[10]

Workflow for the Esterification using **Perfluorooctanoyl Chloride**



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Caption: Esterification using **Perfluorooctanoyl Chloride**.

Materials:

- An alcohol (e.g., ethanol)
- **Perfluorooctanoyl chloride**
- A dry, non-protic solvent (e.g., dichloromethane, diethyl ether)
- A base (e.g., pyridine, triethylamine) to act as a scavenger for the HCl byproduct

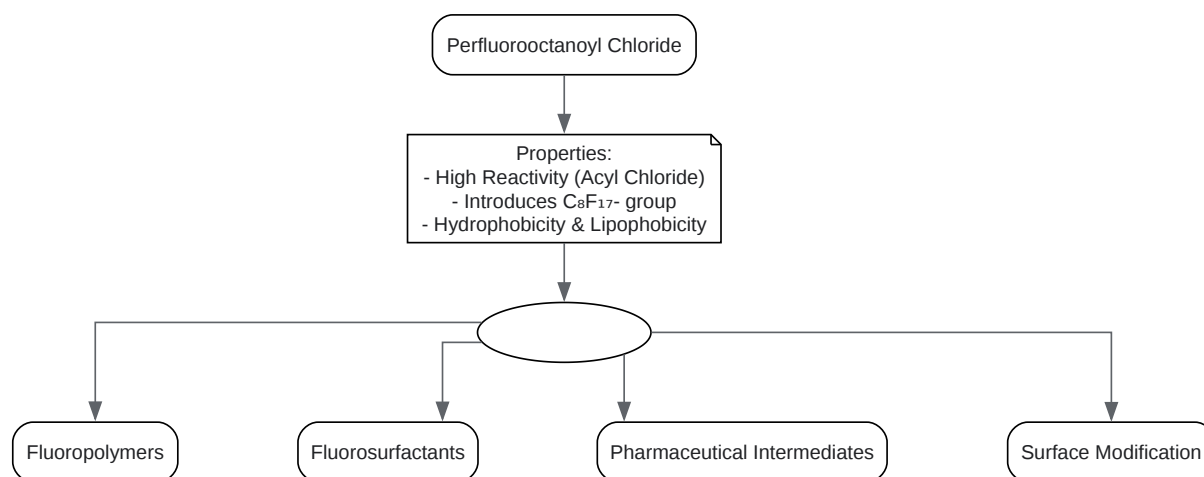
Procedure:

- Dissolve the alcohol in the dry solvent in a reaction vessel under an inert atmosphere (e.g., nitrogen or argon).
- Add the base to the solution.
- Cool the mixture in an ice bath to 0 °C.
- Slowly add **perfluorooctanoyl chloride** to the cooled solution with stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours or until the reaction is complete (monitored by TLC or GC).
- Upon completion, the reaction mixture is typically washed with dilute acid, water, and brine to remove the base and its salt.
- The organic layer is dried over an anhydrous drying agent (e.g., MgSO₄ or Na₂SO₄), filtered, and the solvent is removed under reduced pressure.
- The resulting crude ester can be purified by distillation or column chromatography.

Applications in Research and Drug Development

The unique properties of the perfluorooctyl group make **perfluorooctanoyl chloride** a valuable reagent in several areas of research and development.

Logical Relationship of **Perfluorooctanoyl Chloride**'s Properties and Applications



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Caption: Properties and Applications of PFOC.

- Fluoropolymers and Materials Science: **Perfluorooctanoyl chloride** is used to introduce perfluoroalkyl chains into polymers, imparting properties such as high thermal and chemical resistance, low surface energy (leading to hydrophobicity and oleophobicity), and unique refractive indices. These materials have applications in coatings, electronics, and aerospace.
- Fluorosurfactants: The reaction of **perfluorooctanoyl chloride** with hydrophilic moieties is a common route to synthesize fluorosurfactants. These surfactants are highly effective at reducing surface tension and are used in a variety of applications, including fire-fighting foams, emulsifiers, and coating additives.

- **Pharmaceutical and Agrochemical Intermediates:** The incorporation of fluorine into drug molecules is a well-established strategy in medicinal chemistry to enhance metabolic stability, bioavailability, and binding affinity.[11] **Perfluorooctanoyl chloride** can be used to introduce the perfluorooctyl group into potential drug candidates to modulate these properties. While specific examples of its use in marketed drugs are not readily available in public literature, its utility as a synthetic intermediate in this field is recognized.[12] The presence of chlorine also makes it a part of a class of molecules widely used in drug discovery.[13]

Safety and Handling

Perfluorooctanoyl chloride is a corrosive substance that can cause severe skin burns and eye damage.[4] It is also moisture-sensitive and will react with water, including moisture in the air, to produce hydrogen chloride gas.[6] Therefore, it should be handled with appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, in a well-ventilated fume hood. Containers should be kept tightly closed and stored in a dry environment. In case of fire, carbon dioxide, dry chemical powder, or alcohol-resistant foam should be used. [4]

In conclusion, **perfluorooctanoyl chloride** is a versatile and highly reactive chemical intermediate that plays a crucial role in the synthesis of a wide range of fluorinated materials. Its unique combination of a stable perfluoroalkyl chain and a reactive acyl chloride functional group makes it an indispensable tool for researchers in materials science, polymer chemistry, and the life sciences. A thorough understanding of its properties, reactivity, and handling requirements is essential for its safe and effective use in the laboratory.

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- [To cite this document: BenchChem. \[Perfluorooctanoyl Chloride: A Comprehensive Technical Guide for Researchers\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1209173/docs#perfluorooctanoyl-chloride-a-comprehensive-technical-guide-for-researchers\]](#)

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